

Discovery and history of Dimethylphenethyl carbiny acetate

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Compound of Interest

Compound Name: *1,1-Dimethyl-3-phenylpropyl acetate*

Cat. No.: *B085564*

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An In-depth Technical Guide to α,α -Dimethylphenethyl Acetate

This technical guide provides a comprehensive overview of α,α -Dimethylphenethyl acetate, a significant synthetic aroma chemical. The information is tailored for researchers, scientists, and professionals in the fields of chemistry and drug development, presenting a detailed exploration of its history, synthesis, and physicochemical properties.

Discovery and History

α,α -Dimethylphenethyl acetate, also widely known by synonyms such as Dimethylbenzylcarbiny acetate (DMBCA) and 1,1-Dimethyl-2-phenylethyl acetate, is a purely synthetic compound with no known natural occurrence.^{[1][2]} Its development is closely tied to the advancements in industrial benzyl chloride chemistry that began in the early 20th century.^[2] The compound itself was discovered in 1939.^[1]

Following its discovery, α,α -Dimethylphenethyl acetate rapidly gained importance in the fragrance and flavor industry. By the mid-20th century, it had established itself as an indispensable ingredient, particularly valued for its complex floral and fruity aroma profile.^[2] It became a staple component in creating jasmine and other white floral fragrance bases and was frequently used to impart a rich, lasting character to soaps and cosmetics.^{[1][2]} The efficient synthesis process, which has remained largely unchanged since its introduction, allowed for an economical route to mimic expensive natural floral notes, solidifying its prominent role in the industry.^[2]

Synthesis

The industrial production of α,α -Dimethylphenethyl acetate is a well-established, two-step process. The synthesis begins with the creation of the precursor alcohol, α,α -dimethylphenethyl alcohol (also known as dimethylbenzyl carbinol), which is subsequently esterified to yield the final acetate product.

The primary route involves:

- **Grignard Reaction:** Benzyl chloride is used to form a Grignard reagent, benzylmagnesium chloride. This organometallic intermediate is then reacted with acetone. The nucleophilic addition of the benzyl group to the carbonyl carbon of acetone, followed by an acidic workup, yields α,α -dimethylphenethyl alcohol.[\[2\]](#)
- **Acetylation (Esterification):** The resulting tertiary alcohol is acetylated to form the final ester. This is typically achieved through reaction with acetic anhydride or by a Fischer esterification using acetic acid with a strong acid catalyst, such as sulfuric acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)

This synthesis pathway proved to be a significant advancement in fragrance chemistry, providing an efficient and economical method for producing a valuable aroma chemical from readily available industrial starting materials like toluene (the precursor to benzyl chloride).[\[2\]](#)

Quantitative Data

The physicochemical and toxicological properties of α,α -Dimethylphenethyl acetate are summarized below.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	151-05-3	[2]
Molecular Formula	C ₁₂ H ₁₆ O ₂	[4]
Molecular Weight	192.25 g/mol	[4]
Appearance	Colorless to pale straw oily liquid; can crystallize to a translucent solid at room temperature.	[2]
Odor Profile	Sweet, floral-fruity with jasmine, rose, pear, and green nuances.	[2][5]
Melting Point	29-30 °C	[2]
Boiling Point	250 °C (lit.)	[1]
Density	0.996–1.004 g/mL at 20°C	[2]
Refractive Index	1.4900–1.4950 (at 20°C, n _D)	[2]
Flash Point	103 °C	[1][2]
Vapor Pressure	0.018 hPa at 25°C	[1]
Solubility	Insoluble in water; soluble in ethanol, oils, and most organic solvents.	[2]
Log P	2.91	[1]

Table 2: Spectroscopic Data

Spectrum	Key Peaks / Data	Reference(s)
^1H NMR	A spectrum is available for this compound.	[6] [7]
^{13}C NMR	A spectrum is available for this compound.	[6]
Mass Spectrometry (EI-MS)	m/z (relative intensity): 43 (999), 91 (271), 59 (239), 132 (223), 117 (80)	[8]
Infrared (IR)	An FTIR spectrum (neat) is available for this compound.	[6]

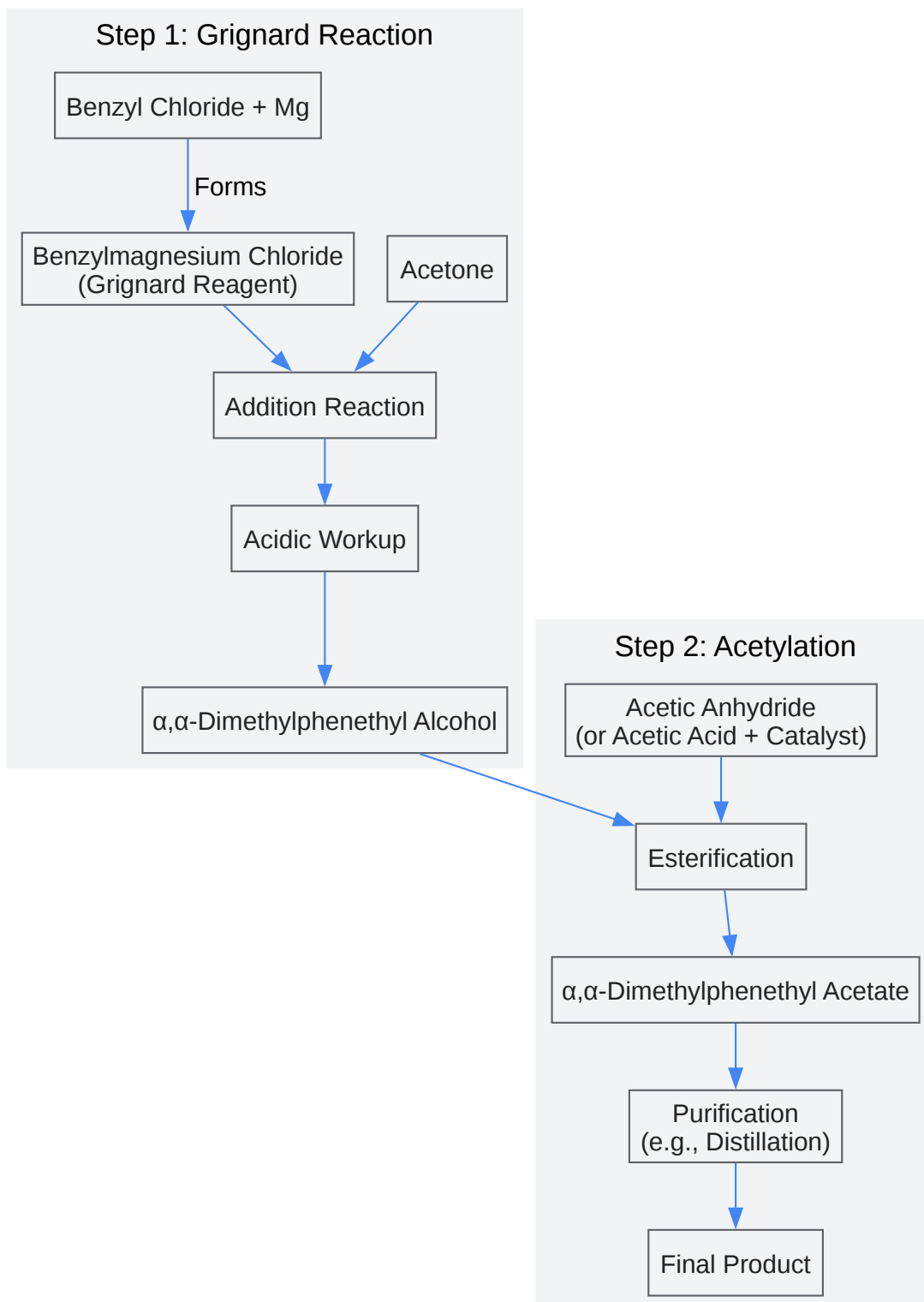
Table 3: Toxicological Data

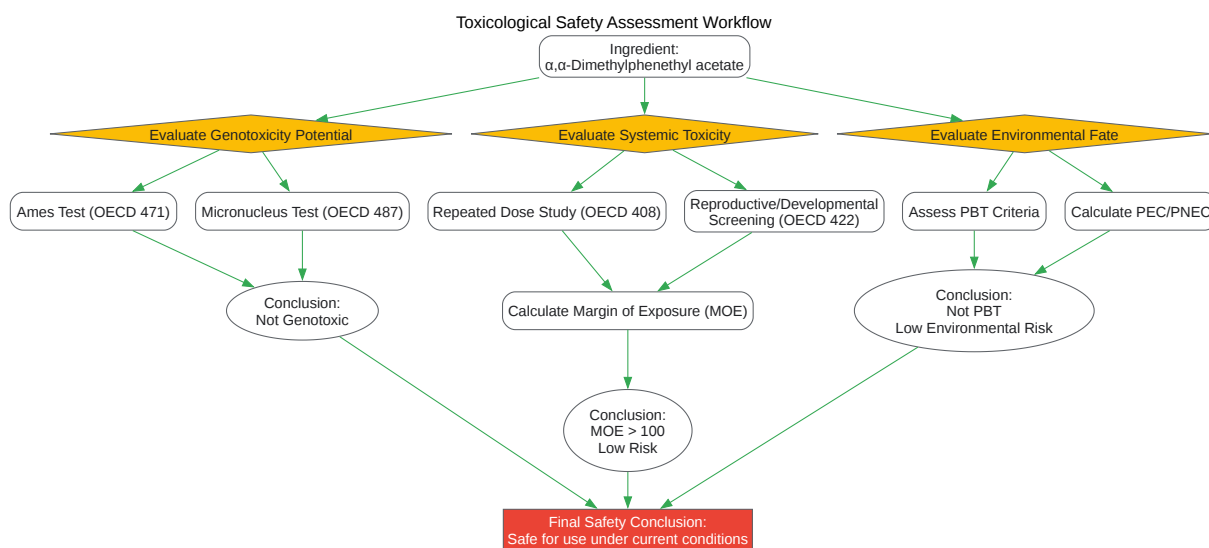
Endpoint	Result	Study Type / Conditions	Reference(s)
Acute Oral Toxicity	LD50: 3300 mg/kg	Rat	[9]
Acute Dermal Toxicity	LD50: > 3000 mg/kg	Rabbit	[9]
Skin Irritation	Causes skin irritation.	-	[9]
Eye Irritation	Causes eye irritation.	-	[9]
Bacterial Reverse Mutation	Non-mutagenic	OECD TG 471 (Ames Test), up to 5000 µg/plate , with and without S9 activation.	[4]
Clastogenicity	Non-clastogenic	OECD TG 487 (In Vitro Micronucleus Test), in human peripheral blood lymphocytes.	[4]
Repeated Dose Toxicity	NOAEL established; adequate Margin of Exposure (MOE > 100) at current use levels.	OECD TG 408 (90-day oral gavage study in rats).	[4]
Reproductive/Developmental Toxicity	NOAEL established; adequate Margin of Exposure (MOE > 100) at current use levels.	OECD TG 422 (Combined Repeated Dose Toxicity Study with Reproduction/Developmental Toxicity Screening Test in rats).	[4]

Experimental Protocols

Industrial Synthesis Workflow

The following diagram illustrates the logical workflow for the industrial synthesis of α,α -Dimethylphenethyl acetate.

Industrial Synthesis of α,α -Dimethylphenethyl Acetate



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References

- 1. ScenTree - Dimethyl benzyl carbonyl acetate (CAS N° 151-05-3) [scentree.co]
- 2. Dimethyl Benzyl Carbonyl Acetate (CAS 151-05-3) – Premium Synthetic Ingredient for Perfumery — Scentspiracy [scentspiracy.com]
- 3. Dimethylbenzylcarbonyl acetate | 151-05-3 [chemicalbook.com]
- 4. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 5. perfumersworld.com [perfumersworld.com]
- 6. Dimethyl benzyl carbonyl acetate | C₁₂H₁₆O₂ | CID 9024 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Dimethylbenzylcarbonyl acetate (151-05-3) ¹H NMR spectrum [chemicalbook.com]
- 8. massbank.eu [massbank.eu]
- 9. chemtexusa.com [chemtexusa.com]
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